

An In-depth Technical Guide to the Health and Safety of Dioxane Dibromide

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Compound of Interest

Compound Name: *Dioxane dibromide*

Cat. No.: *B044904*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive health and safety information for **Dioxane dibromide** (also known as Bromine-1,4-dioxane complex), a compound utilized in various organic synthesis applications. Due to its hazardous nature, a thorough understanding of its properties and handling requirements is crucial for ensuring laboratory safety.

Core Safety and Hazard Information

Dioxane dibromide is classified as a hazardous chemical, presenting multiple risks including being an extremely flammable liquid and vapor, causing severe skin burns and eye damage, and being toxic if inhaled.^[1] It is also suspected of causing cancer.^[1] The compound is stable under normal conditions but is hygroscopic and reacts with water.^{[1][2]}

Hazard Identification and Classification

Hazard Class	Category
Flammable liquids	Category 1
Acute Inhalation Toxicity - Vapors	Category 3
Skin Corrosion/Irritation	Category 1A
Serious Eye Damage/Eye Irritation	Category 1
Carcinogenicity	Category 1B
Specific target organ toxicity (single exposure)	Category 3
Target Organs: Respiratory system[1]	

Physical and Chemical Properties

Dioxane dibromide is an orange solid or a light yellow to clear red liquid, depending on its form (solid or in solution).[1][3][4] It has a molecular formula of $C_4H_8Br_2O_2$ and a molecular weight of approximately 247.91 g/mol .[4][5][6][7]

Property	Value
Melting Point	61-66 °C[3][4]
Boiling Point	95 °C[4]
Flash Point	12.2 - 17 °C / 54 - 62.6 °F[1][4]
Autoignition Temperature	180 °C / 356 °F[1]
Vapor Pressure	29 mmHg @ 20 °C[1]
Vapor Density	3 (Air = 1.0)[1]
Upper Explosion Limit	22.0%[1]
Lower Explosion Limit	2.0%[1]

Toxicological Data

The toxicological properties of **Dioxane dibromide** have not been thoroughly investigated.^[5] However, based on available data, the following acute toxicity estimates are provided:

Exposure Route	Value	Classification
Oral LD50	ATE > 2000 mg/kg	Not classified
Dermal LD50	ATE > 2000 mg/kg	Not classified
Vapor LC50	ATE = 2 - 10 mg/l	Category 3
ATE: Acute Toxicity Estimate ^[1]		

Experimental Protocols

Detailed experimental protocols for the toxicological analysis of **Dioxane dibromide** are not readily available in the provided search results. However, safe handling and emergency procedures are critical "experimental" protocols in a laboratory setting.

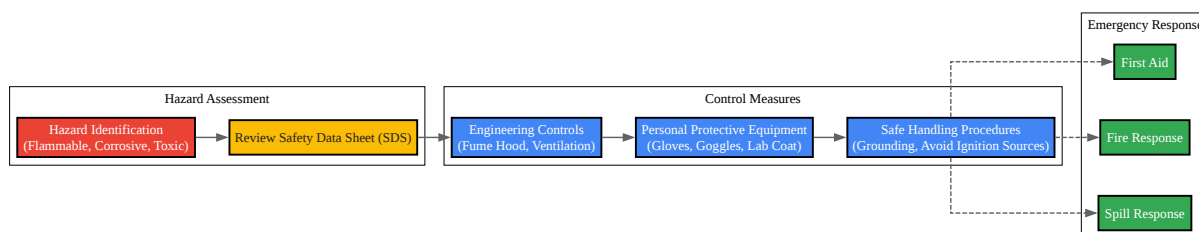
Spill Response Protocol

In the event of a spill, the following steps should be taken:

- Immediate Action: Evacuate personnel from the immediate area and eliminate all ignition sources.^{[8][9]}
- Personal Protective Equipment (PPE): Don appropriate PPE, including a self-contained breathing apparatus, chemical-resistant gloves (butyl gloves are recommended), safety goggles or a face shield, and a flame-resistant lab coat.^{[5][10]}
- Containment: For small spills (<1 L), confine the spill to a small area using inert absorbent materials like sand, silica gel, or a spill kit.^{[1][8][10]} Prevent the spill from entering drains or waterways.^[11]
- Cleanup: Use non-sparking tools to collect the absorbed material.^{[1][8]} Place the waste in a suitable, closed container for disposal.^{[1][11]}
- Decontamination: Wash the spill area thoroughly.

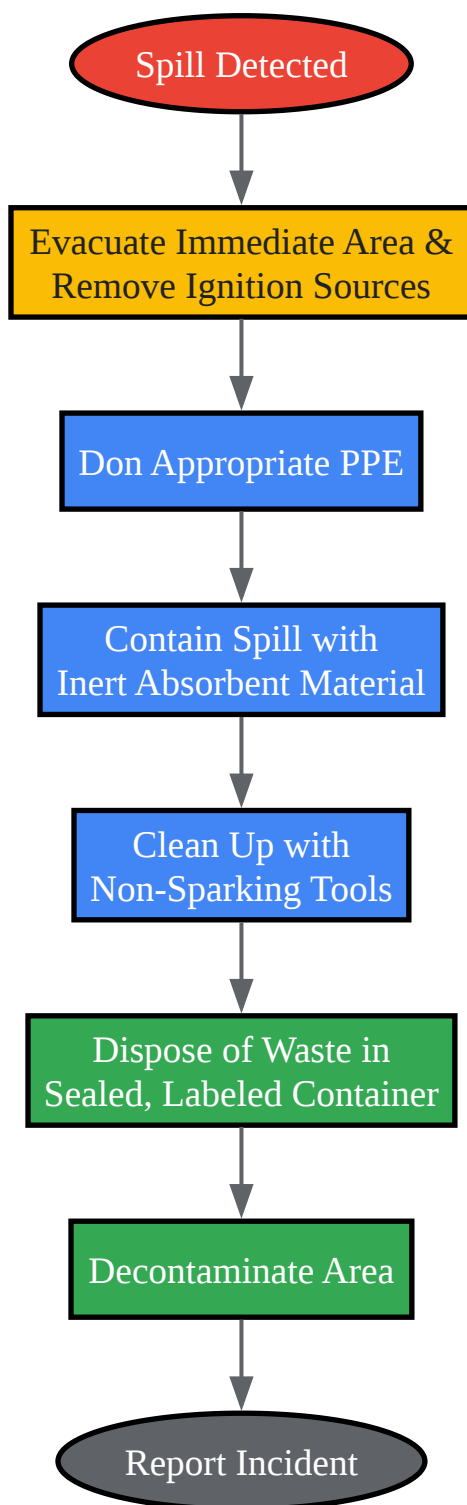
- Waste Disposal: Dispose of the contaminated material as hazardous waste in accordance with local, state, and federal regulations.[5]

Mandatory Visualizations



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Caption: Hazard mitigation workflow for **Dioxane dibromide**.



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Caption: Chemical spill response protocol workflow.

Handling and Storage

Handling:

- Use personal protective equipment as required, including chemical-resistant gloves, safety goggles, and a lab coat.[\[1\]](#)
- Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[10\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[12\]](#)
- Use explosion-proof electrical, ventilating, and lighting equipment.[\[1\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[9\]](#)
- Use only non-sparking tools.[\[1\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)[\[9\]](#)
- Keep away from heat and sources of ignition.[\[12\]](#)
- Store in a flammables area.[\[1\]](#)
- Containers should be dated when opened and tested periodically for the presence of peroxides.[\[1\]](#)
- Incompatible materials include strong oxidizing agents and strong acids.[\[1\]](#)

First Aid Measures

Exposure	First Aid Procedure
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required. [1]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Immediate medical attention is required. [1]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Immediate medical attention is required. [1]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water. Call a physician or poison control center immediately. [1] [13]

Fire Fighting Measures

Suitable Extinguishing Media:

- Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[\[1\]](#)[\[5\]](#)[\[11\]](#)

Specific Hazards:

- Extremely flammable.[\[1\]](#)
- Vapors may form explosive mixtures with air.[\[1\]](#)
- Vapors may travel to a source of ignition and flash back.[\[1\]](#)
- Containers may explode when heated.[\[1\]](#)
- Hazardous decomposition products include carbon monoxide, carbon dioxide, and hydrogen halides.[\[1\]](#)

Protective Equipment for Firefighters:

- Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][11]

Reactivity and Stability

- Reactivity: The compound is not known to be reactive under normal conditions.[1]
- Chemical Stability: It is stable under normal conditions but is hygroscopic.[1][2]
- Conditions to Avoid: Keep away from open flames, hot surfaces, and sources of ignition. Avoid exposure to moist air or water.[1]
- Incompatible Materials: Strong oxidizing agents and strong acids.[1]
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO₂), and Hydrogen halides.[1]
- Hazardous Polymerization: Hazardous polymerization does not occur.[1]

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